

# (5-Aminopyridin-3-yl)methanol CAS number and structure

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## Compound of Interest

Compound Name: (5-Aminopyridin-3-yl)methanol

Cat. No.: B591738

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## Technical Guide: (5-Aminopyridin-3-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(5-Aminopyridin-3-yl)methanol**, a substituted aminopyridine, represents a class of heterocyclic compounds of significant interest in medicinal chemistry and drug discovery. Aminopyridine derivatives are known to exhibit a wide range of biological activities, making them valuable scaffolds for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and available data for **(5-Aminopyridin-3-yl)methanol** (CAS No: 443649-18-1).

## Chemical Structure and Properties

Chemical Name: **(5-Aminopyridin-3-yl)methanol** Synonyms: 3-Amino-5-(hydroxymethyl)pyridine, 5-Amino-3-pyridinemethanol CAS Number: 443649-18-1

Structure:

Chemical Structure of **(5-Aminopyridin-3-yl)methanol**

Physicochemical Properties:

The following table summarizes the key physicochemical properties of **(5-Aminopyridin-3-yl)methanol**.

Property	Value	Source
Molecular Formula	C6H8N2O	ECHEMI[1]
Molecular Weight	124.14 g/mol	ECHEMI[1]
Appearance	White to light yellow solid	ECHEMI[1]
Boiling Point	367.2°C at 760 mmHg	ECHEMI[1]
Density	1.3±0.1 g/cm <sup>3</sup>	ECHEMI[1]
Flash Point	175.9±23.7 °C	ECHEMI[1]
Refractive Index	1.628	ECHEMI[1]
XLogP3	-0.7	ECHEMI[1]
Hydrogen Bond Donor Count	2	ECHEMI[1]
Hydrogen Bond Acceptor Count	3	ECHEMI[1]
Rotatable Bond Count	1	ECHEMI[1]
Topological Polar Surface Area	59.1 Å <sup>2</sup>	ECHEMI[1]

## Synthesis

A reported method for the synthesis of **(5-Aminopyridin-3-yl)methanol** involves the reduction of 5-aminonicotinic acid methyl ester.[1]

Experimental Protocol:

Starting Material: 5-Aminonicotinic acid methyl ester Reagent: Lithium aluminium hydride (LiAlH<sub>4</sub>) Solvent: Tetrahydrofuran (THF)

Procedure:

- Dissolve 5-aminonicotinic acid methyl ester (e.g., 5.7g, 30.2mmol) in anhydrous THF (150ml).[1]
- Cool the solution to 0°C in an ice bath.
- Slowly add a 1 M solution of LiAlH<sub>4</sub> in THF (e.g., 133ml, 133mmol) to the reaction mixture.[1]
- Stir the reaction mixture at room temperature for 21 hours.[1]
- After the reaction is complete, quench the reaction by careful addition of water.
- Acidify the mixture to pH 3 using dilute HCl.[1]
- Basify the solution to pH 8 using solid Na<sub>2</sub>CO<sub>3</sub>.[1]
- The crude product can then be purified by column chromatography (e.g., using a mobile phase of MeOH:DCM 1:100) to yield the final product as a yellow solid.[1]

Synthesis Workflow:

## Synthesis of (5-Aminopyridin-3-yl)methanol

5-Aminonicotinic acid methyl ester in THF

Dissolution

Cool to 0°C

Slowly add LiAlH4 in THF

Reduction Reaction

Stir at room temperature for 21h

Quench with water

Acidify to pH 3 with HCl

Basify to pH 8 with Na2CO3

Work-up

Purify by column chromatography

(5-Aminopyridin-3-yl)methanol

[Click to download full resolution via product page](#)Synthesis workflow for **(5-Aminopyridin-3-yl)methanol**.

## Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, MS) for **(5-Aminopyridin-3-yl)methanol** is not readily available in the searched public literature. For researchers synthesizing this compound, standard analytical techniques are recommended for structure confirmation.

Expected Spectroscopic Features:

- $^1\text{H}$  NMR: Signals corresponding to the aromatic protons on the pyridine ring, a singlet for the aminomethyl protons, a signal for the hydroxyl proton, and signals for the amino protons. The chemical shifts and coupling constants will be indicative of the substitution pattern.
- $^{13}\text{C}$  NMR: Resonances for the five distinct carbon atoms of the pyridine ring and one for the methylene carbon.
- IR Spectroscopy: Characteristic absorption bands for N-H stretching of the amino group, O-H stretching of the hydroxyl group, C-H stretching of the aromatic ring, and C-N and C-O stretching vibrations.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound (124.14 g/mol ).

## Biological Activity and Applications in Drug Development

While specific biological activity data for **(5-Aminopyridin-3-yl)methanol** is limited in the public domain, the broader class of aminopyridines is well-documented for a variety of pharmacological effects. These compounds are known to interact with various biological targets, including ion channels and enzymes.

For instance, other isomers of aminopyridyl methanol have been investigated for their potential as:

- Potassium channel blockers: (4-Amino-pyridin-3-yl)-methanol has been identified as a potassium channel blocker.[\[2\]](#)[\[3\]](#)

The structural features of **(5-Aminopyridin-3-yl)methanol**, including the amino and hydroxyl functional groups, make it an attractive candidate for further chemical modification and exploration as a potential therapeutic agent. Its utility as a building block in the synthesis of more complex molecules for drug discovery is a key area for future research.

## Safety Information

### Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

## Conclusion

**(5-Aminopyridin-3-yl)methanol** is a chemical compound with potential for further investigation in the fields of medicinal chemistry and drug development. This guide provides foundational information on its structure, properties, and a method for its synthesis. The lack of extensive biological and spectroscopic data in the current literature highlights an opportunity for new research to explore the therapeutic potential of this specific aminopyridine isomer. Researchers are encouraged to perform detailed characterization and biological screening to unlock the full potential of this molecule.

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